

Application Notes and Protocols for NCGC00135472 in Pro-Resolving Pathway Research

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Compound of Interest

Compound Name: NCGC00135472

Cat. No.: B1677933

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Introduction

NCGC00135472 is a potent and selective synthetic agonist for the G protein-coupled receptor 32 (GPR32), also known as the resolvin D1 receptor (DRV1).^{[1][2][3]} The endogenous ligand for GPR32 is Resolvin D1 (RvD1), a specialized pro-resolving mediator (SPM) that plays a critical role in the active resolution of inflammation. By mimicking the action of RvD1, **NCGC00135472** serves as a valuable chemical tool to investigate the downstream signaling pathways of GPR32 and to explore the therapeutic potential of targeting this receptor to promote inflammation resolution.

These application notes provide an overview of **NCGC00135472**, its mechanism of action, and detailed protocols for its use in studying pro-resolving pathways, particularly in the context of macrophage function.

Mechanism of Action

NCGC00135472 activates GPR32, initiating intracellular signaling cascades that contribute to the resolution of inflammation. GPR32 is coupled to inhibitory G proteins (G α i), and its activation leads to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels.^[3] Additionally, agonist binding to GPR32 promotes the recruitment of β -arrestin, a key event in

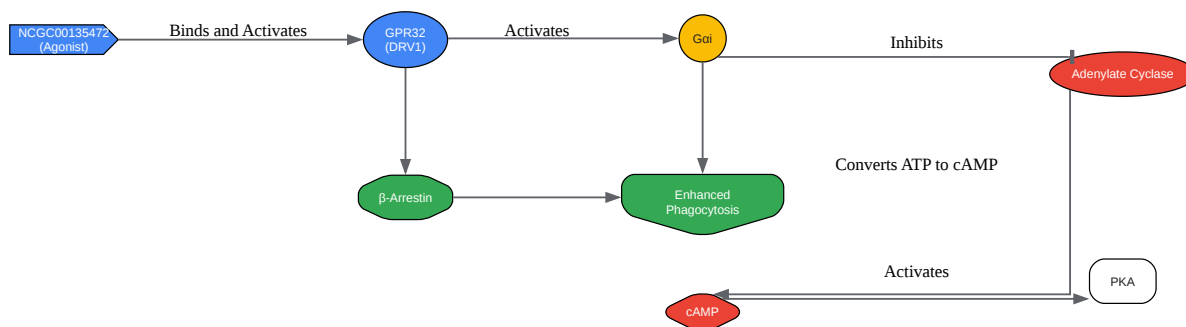
G protein-coupled receptor (GPCR) desensitization and signaling.[3] A primary functional consequence of GPR32 activation in immune cells, such as macrophages, is the enhancement of phagocytosis, a crucial process for the clearance of apoptotic cells and pathogens, thereby facilitating the return to tissue homeostasis.

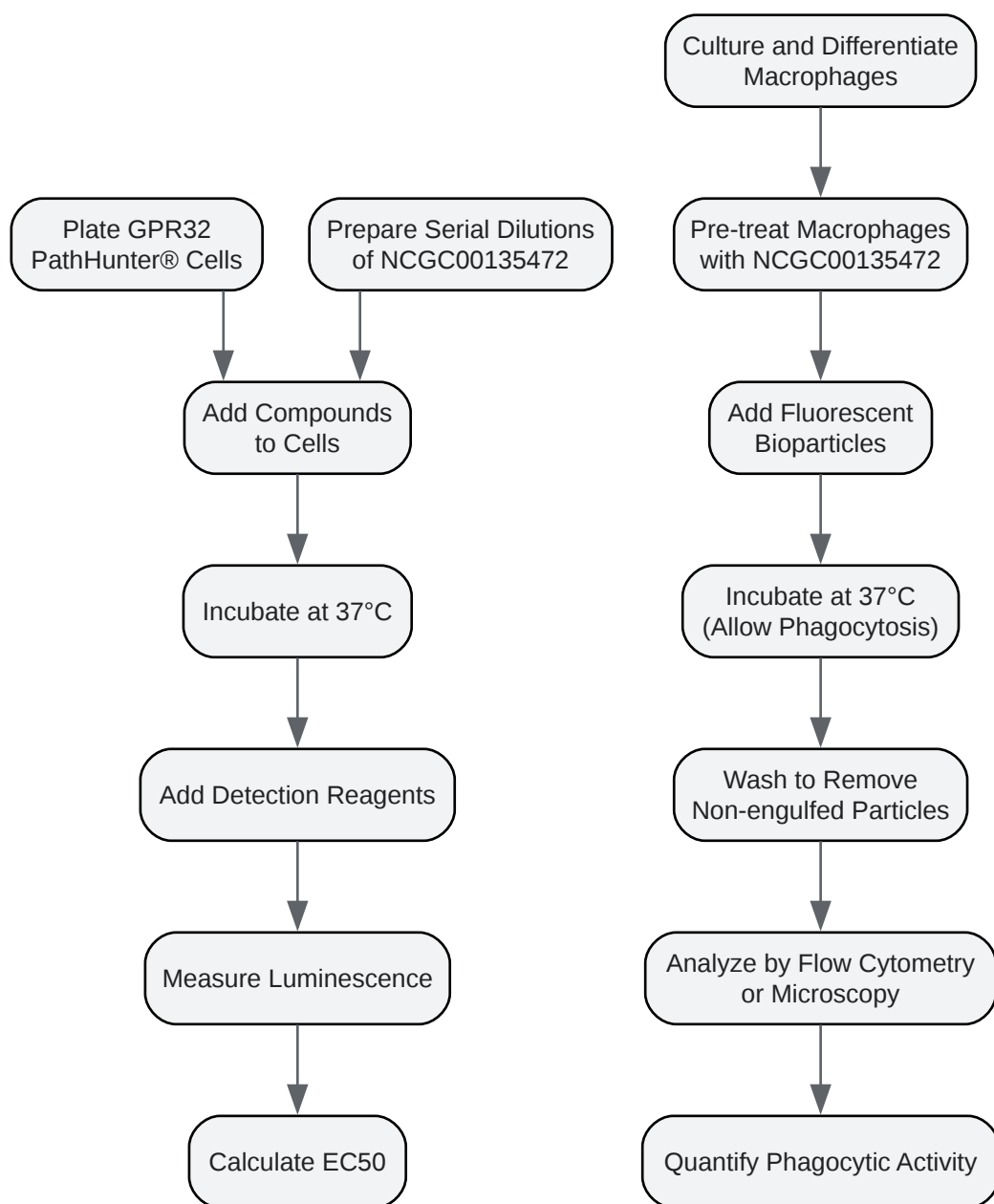
Quantitative Data

The following table summarizes the in vitro potency of **NCGC00135472** in activating GPR32 signaling pathways.

Assay Type	Parameter	Value	Cell Line	Reference
β-Arrestin Recruitment	EC50	0.37 μM	CHO-DRV1/GPR32 cells	
cAMP Inhibition	EC50	0.05 μM	CHO-DRV1/GPR32 cells	
Macrophage Phagocytosis	Activity	Comparable to Resolvin D1	Human Macrophages	

Signaling Pathway Diagram





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References

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